Technical Guide: Tasocitinib-d3 (Tofacitinib-d3) Citrate in Bioanalysis[1]

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Compound of Interest

Compound Name:	*Tofacitinib-d3 (citrate)*
Cat. No.:	*B10786811*

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Executive Summary

Tasocitinib, widely recognized by its approved International Nonproprietary Name (INN) Tofacitinib (CP-690,550), is a potent, selective Janus Kinase (JAK) inhibitor used in the treatment of rheumatoid arthritis, psoriatic arthritis, and ulcerative colitis.[1][2]

Tasocitinib-d3 Citrate (Tofacitinib-d3 Citrate) is the stable isotope-labeled (SIL) analog of this therapeutic agent.[1] It serves as the critical Internal Standard (IS) in quantitative bioanalysis (LC-MS/MS).[1] By incorporating three deuterium atoms (

) into the N-methyl group, this compound mimics the physicochemical properties of the analyte while providing a distinct mass shift (+3 Da), enabling precise correction for matrix effects, extraction efficiency, and ionization suppression during pharmacokinetic (PK) studies.[1]

Part 1: Chemical Identity & Nomenclature[1][3]

The nomenclature history is critical for researchers searching legacy databases. "Tasocitinib" was the originally proposed rINN, which was later superseded by "Tofacitinib."[1][3] The chemical entities are identical.

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Chemical Identifiers[1][2][3][4][5][6][7]

Property	Data
Common Name	Tofacitinib-d3 Citrate
Synonyms	Tasocitinib-d3 Citrate; CP-690,550-d3 Citrate
Chemical Name	3-{(3R,4R)-4-methyl-3-[methyl-d3-(7H-pyrrolo[2,3-d]pyrimidin-4-yl)amino]piperidin-1-yl}-3-oxopropanenitrile citrate
CAS Number (d3 Citrate)	2701680-77-3 (Vendor specific/ChemicalBook)
CAS Number (Parent Free Base)	477600-75-2 (Tofacitinib)
CAS Number (Parent Citrate)	540737-29-9
Molecular Formula	
Molecular Weight	507.51 g/mol (Salt); 315.39 g/mol (Free Base)
Isotopic Purity	Typically deuterated forms ( )
Solubility	DMSO (>20 mg/mL), Water (Slightly soluble), Methanol

Structural Visualization

The deuterium labeling occurs at the N-methyl group attached to the piperidine ring. This position is metabolically stable and resistant to deuterium-hydrogen exchange in aqueous solution, unlike labile protons (e.g., -NH or -OH).[1]

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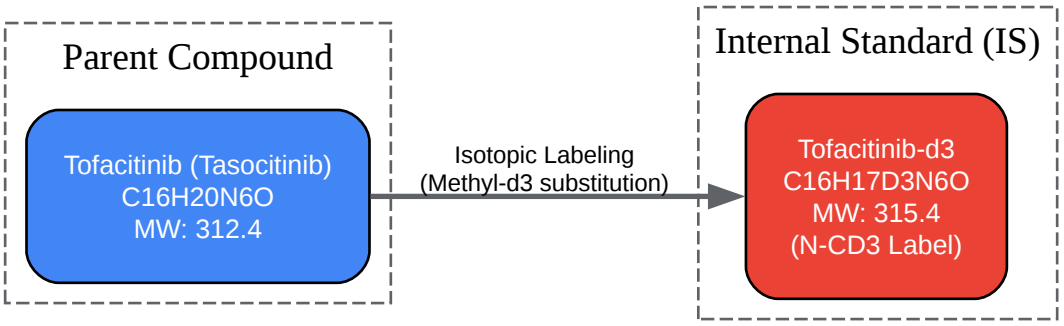

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Figure 1: Relationship between the therapeutic parent compound and its deuterated internal standard.[1][4][5][6]

Part 2: Bioanalytical Protocol (LC-MS/MS)

This protocol outlines a self-validating workflow for quantifying Tofacitinib in human plasma using Tofacitinib-d3 as the internal standard.[1] This method relies on Isotope Dilution Mass Spectrometry (IDMS).[1]

Principle of Operation

Because Tofacitinib-d3 co-elutes with Tofacitinib (or elutes with a negligible retention time shift), it experiences the exact same matrix suppression or enhancement in the electrospray ionization (ESI) source.[1] By calculating the Area Ratio (Analyte Area / IS Area), these errors are mathematically cancelled out.[1]

Analytical Workflow

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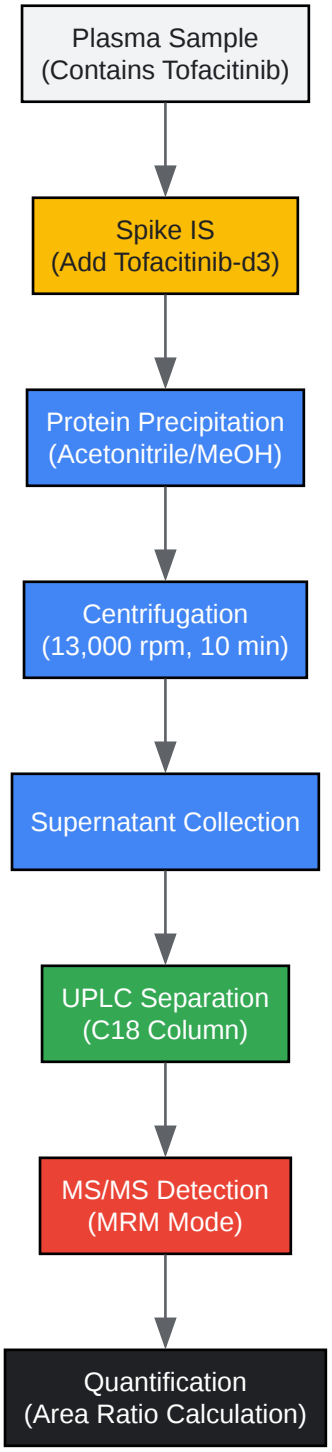

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Figure 2: Step-by-step bioanalytical workflow for extraction and quantification.[1]

Detailed Methodology

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Step 1: Stock Solution Preparation[1]

- Analyte Stock: Dissolve Tofacitinib Citrate in DMSO to 1 mg/mL.
- IS Stock: Dissolve Tofacitinib-d3 Citrate in DMSO to 1 mg/mL.
- Working IS Solution: Dilute IS Stock in 50% Methanol to ~50 ng/mL.[7] Note: This concentration should yield a signal intensity similar to the mid-range of the analyte calibration curve.

Step 2: Sample Extraction (Protein Precipitation)[1]

- Aliquot 50 µL of plasma into a microcentrifuge tube.
- Add 200 µL of Working IS Solution (containing Tofacitinib-d3) to precipitate proteins.[1]
- Vortex vigorously for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer 100 µL of supernatant to an autosampler vial.

Step 3: LC-MS/MS Conditions[1]

- Instrument: Triple Quadrupole MS (e.g., Sciex QTRAP or Thermo TSQ) coupled to UHPLC.[1]
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 50 x 2.1 mm, 1.7 µm).[1]
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 4.5).[1][8]
- Mobile Phase B: Acetonitrile.[8]
- Gradient:
  - 0-0.5 min: 10% B[1]
  - 0.5-2.0 min: Ramp to 90% B
  - 2.0-2.5 min: Hold 90% B

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- 2.5-3.0 min: Re-equilibrate 10% B.

- Flow Rate: 0.4 mL/min.[1]

Step 4: Mass Spectrometry Parameters (MRM)

The Multiple Reaction Monitoring (MRM) transitions are specific to the fragmentation of the parent molecule.[1]

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)
Tofacitinib	313.2 ( )	149.1	30
Tofacitinib-d3 (IS)	316.2 ( )	149.1	30

Note: The product ion (m/z 149) is often a fragment of the pyrrolo[2,3-d]pyrimidine core, which remains unlabeled in the d3 variant, or the piperidine ring.[1] Ensure the d3 label is not lost during the specific fragmentation pathway chosen.

Part 3: Mechanism of Action & Context

Understanding the biological target ensures the assay is relevant to the pharmacodynamic range.

Pathway: JAK-STAT Signaling.[1][2][9] Target: Preferential inhibition of JAK1 and JAK3 over JAK2. Therapeutic Effect: Inhibition blocks the phosphorylation of STAT proteins, preventing the transcription of inflammatory cytokines (IL-2, IL-4, IL-15, IL-21).[1]

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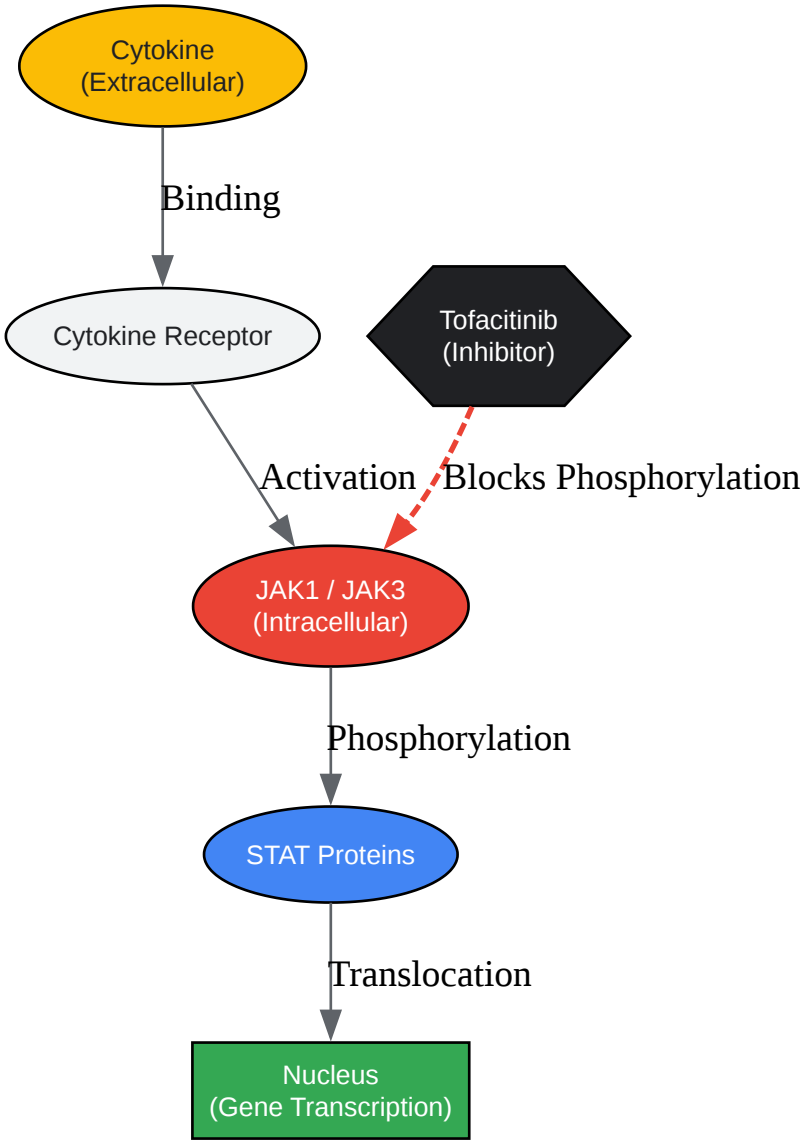

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Figure 3: Mechanism of Action.[1] Tofacitinib inhibits the JAK phosphorylation step, halting the inflammatory cascade.[1]

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